

Application Notes and Protocols: Lactic Acid Bacteria in Food Fermentation

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Compound of Interest

Compound Name: *Lactic Acid*

CAS No.: 152-36-3

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the role and application of **Lactic Acid Bacteria (LAB)** in the fermentation of various food products. Detailed protocols for the isolation, cultivation, and analysis of LAB and their metabolic products are included to facilitate research and development in this field.

Introduction to Lactic Acid Bacteria in Food Fermentation

Lactic acid bacteria are a group of Gram-positive, non-spore-forming, cocci or rods, which produce **lactic acid** as the major end-product of carbohydrate fermentation.[1] They play a crucial role in the production of a wide variety of fermented foods, including dairy, vegetable, meat, and cereal products.[2][3] The primary functions of LAB in food fermentation include:

- **Preservation:** The production of organic acids, primarily **lactic acid**, lowers the pH of the food matrix, inhibiting the growth of spoilage and pathogenic microorganisms.[4][5]

- **Flavor and Aroma Development:** LAB contribute to the characteristic flavor and aroma of fermented foods through the production of various metabolites, including **lactic acid**, acetic acid, ethanol, diacetyl, and acetaldehyde.[2][4]
- **Texture Modification:** Some LAB strains produce exopolysaccharides (EPS) that act as natural texturizers, improving the viscosity and mouthfeel of fermented products like yogurt and sourdough bread.[6]
- **Nutritional Enhancement:** Fermentation by LAB can increase the bioavailability of nutrients and produce bioactive compounds.[4]

Applications in Different Food Matrices

Dairy Products

LAB are essential as starter cultures for a vast array of fermented dairy products.[3] In yogurt production, *Streptococcus thermophilus* and *Lactobacillus delbrueckii* subsp. *bulgaricus* are commonly used to ferment lactose into **lactic acid**, leading to the characteristic tangy flavor and thick texture.[7] The fermentation process typically involves heating milk to denature proteins, cooling it to an optimal incubation temperature for the starter cultures, and allowing fermentation to proceed until a target pH is reached.[8]

Vegetable Products

The fermentation of vegetables, such as in the production of sauerkraut and kimchi, relies on naturally present or added LAB to convert sugars into **lactic acid**, which acts as a preservative and contributes to the final flavor profile.[9] The process typically involves adding salt to draw out water and create a brine, which provides an anaerobic environment favorable for LAB growth.[1]

Meat Products

In the production of fermented sausages like salami, LAB are used as starter cultures to lower the pH, which aids in preservation and contributes to the characteristic tangy flavor.[10] The fermentation process, combined with drying, results in a shelf-stable product with a unique sensory profile.[11]

Cereal Products

Lactic acid fermentation is integral to the production of sourdough bread, where LAB, often in symbiosis with yeasts, contribute to leavening, flavor development, and improved shelf life.[6] The organic acids produced by LAB also help to inhibit mold growth.

Quantitative Data on LAB Fermentation

The following tables summarize key quantitative parameters affected by LAB fermentation in various food products.

Table 1: pH and Titratable Acidity Changes in Yogurt Fermentation

Fermentation Time (hours)	pH (Yogurt with <i>B. longum</i>)[12]	Titrateable Acidity (% Lactic Acid, Yogurt with <i>B. longum</i>)[12]	pH (Yogurt with standard starters) [13]
0	~6.7	0.10	~6.6
4	-	-	~6.0
8	4.42 - 4.54	0.65 - 0.76	~4.6

Table 2: Organic Acid Production in Sauerkraut Fermentation

Fermentation Day	Total Acidity (% Lactic Acid)[14]	pH[14]
0	0	6.9
8	~1.5	~4.5
15	1.98 - 2.22	~4.0
90	1.98 - 2.22	~4.0

Table 3: Volatile Compounds in Fermented Sausages

Compound Class	Examples	Contribution to Flavor
Aldehydes	Hexanal, Pentanal, 2-Methyl-butanal, 3-Methyl-butanal	Grassy, green, malty odors[15]
Ketones	2-Nonanone, Acetoin	Fatty aroma, buttery notes[15]
Esters	Ethyl butanoate, Ethyl 2-methylbutanoate	Fruity, buttery notes[16]
Alcohols	Ethanol, 2-Butanol	Pungent, alcoholic notes
Organic Acids	Acetic acid	Vinegar-like aroma[15]

Experimental Protocols

Isolation of Lactic Acid Bacteria from Fermented Foods

This protocol describes a general method for the isolation of LAB from various fermented food samples.

Materials:

- Fermented food sample (e.g., yogurt, sauerkraut, fermented sausage)
- Sterile 0.85% saline solution
- De Man, Rogosa, and Sharpe (MRS) agar plates
- Sterile stomacher bags or blender
- Incubator (30-37°C)
- Anaerobic jar with gas pack system (optional, for strict anaerobes)

Procedure:

- Homogenize 10 g of the food sample in 90 mL of sterile saline solution using a stomacher or blender for 2 minutes.[17]

- Perform serial ten-fold dilutions of the homogenate in sterile saline solution (10^{-2} to 10^{-7}).
[18]
- Spread-plate 0.1 mL of appropriate dilutions onto MRS agar plates.[18]
- Incubate the plates at 30°C or 37°C for 48-72 hours under anaerobic or microaerophilic conditions.[17][18]
- Select distinct colonies and purify by re-streaking onto fresh MRS agar plates.
- Perform Gram staining and catalase test on purified isolates. LAB are Gram-positive and typically catalase-negative.

Culturing Lactic Acid Bacteria for Inoculation

This protocol outlines the preparation of a LAB starter culture for inoculating a food fermentation.

Materials:

- Purified LAB isolate
- MRS broth
- Sterile culture tubes or flasks
- Incubator (at the optimal growth temperature for the strain)

Procedure:

- Inoculate a single colony of the purified LAB isolate into 5-10 mL of sterile MRS broth.
- Incubate at the optimal growth temperature (e.g., 37°C for many lactobacilli) for 18-24 hours, or until turbidity indicates sufficient growth.
- For larger scale inoculation, use this initial culture to inoculate a larger volume of MRS broth (e.g., a 1-5% v/v inoculation).

- Incubate the larger culture until it reaches the late logarithmic phase of growth, which can be determined by measuring optical density (e.g., OD₆₀₀).
- The culture is now ready to be used as a starter for food fermentation. The inoculation volume will depend on the specific application.

Monitoring pH and Titratable Acidity (TTA)

This protocol describes the methods for monitoring the progress of fermentation by measuring changes in acidity.

Materials:

- pH meter with a suitable electrode
- Burette
- 0.1 N NaOH solution
- Phenolphthalein indicator
- Beakers
- Stir plate and stir bar
- Distilled water

Procedure for pH Measurement:

- Calibrate the pH meter using standard buffer solutions (pH 4.0 and 7.0).
- Take a representative sample of the fermenting food. For solid or semi-solid samples, you may need to create a slurry by mixing a known weight of the sample with a known volume of distilled water (e.g., 10 g sample in 90 mL water).
- Immerse the pH electrode in the sample and record the stable reading.[\[19\]](#)

Procedure for Titratable Acidity (TTA) Measurement:

- Weigh 10 g of the homogenized sample into a beaker.[\[20\]](#)
- Add 90 mL of distilled water and mix thoroughly.
- Add 2-3 drops of phenolphthalein indicator.
- Titrate the sample with 0.1 N NaOH solution while stirring continuously until a faint pink color persists for about 30 seconds.[\[20\]](#)
- Record the volume of NaOH used.
- Calculate the TTA, typically expressed as percent **lactic acid**, using the following formula: %
Lactic Acid = (mL of NaOH × Normality of NaOH × 90.08) / (g of sample × 10)

Analysis of Organic Acids by HPLC

This protocol provides a general method for the quantification of organic acids in fermented products.

Sample Preparation (for Dairy Products):

- Mix 0.125 g of the sample with 125 µL of distilled water in a centrifuge tube.[\[21\]](#)
- Add 0.5 mL of acetonitrile to precipitate proteins.[\[21\]](#)
- Shake for 1 minute and then centrifuge at 13,000 rpm for 2 minutes.[\[21\]](#)
- Filter the supernatant through a 0.45 µm syringe filter before injection.[\[21\]](#)

HPLC Conditions (Example for Dairy):

- Column: Agilent Hi-Plex H (7.7 x 300 mm, 8 µm)[\[21\]](#)
- Mobile Phase: 0.009 M H₂SO₄[\[21\]](#)
- Flow Rate: 0.7 mL/min[\[21\]](#)
- Column Temperature: 65°C[\[21\]](#)

- Detector: UV at 210 nm or 220 nm[21]
- Injection Volume: 10 μ L[21]

Analysis of Volatile Compounds by GC-MS

This protocol outlines a general method for the analysis of volatile flavor compounds.

Sample Preparation (Liquid-Liquid Extraction):

- For liquid samples, take a known volume (e.g., 1 mL). For solid samples, a headspace or SPME (Solid Phase Microextraction) method may be more appropriate.
- Add an internal standard if quantitative analysis is required.
- Extract the volatile compounds with a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Concentrate the extract to a small volume under a gentle stream of nitrogen.

GC-MS Conditions (General):

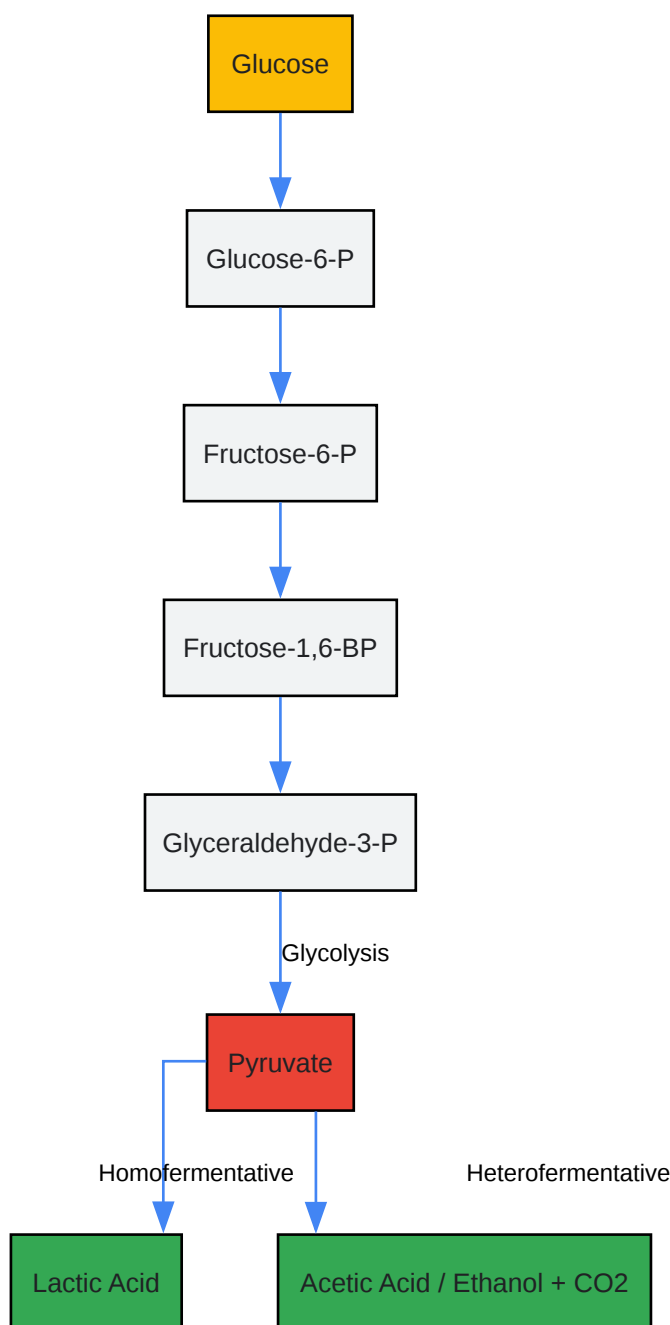
- Column: A non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms).
- Injector Temperature: 250°C
- Oven Temperature Program: Start at a low temperature (e.g., 40°C), hold for a few minutes, then ramp up to a high temperature (e.g., 250-280°C).
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Scan range of m/z 35-350.
- Ionization Mode: Electron Impact (EI) at 70 eV.

Signaling Pathways and Metabolic Workflows

Glycolysis and Lactate/Acetate Production

Lactic acid bacteria primarily utilize the glycolytic pathway (Embden-Meyerhof-Parnas pathway) to metabolize hexose sugars like glucose into pyruvate.[5] Depending on the species and the presence of specific enzymes, pyruvate is then converted to different end products.

- Homofermentative LAB: Convert pyruvate almost exclusively to **lactic acid**.^[2]
- Heterofermentative LAB: Produce **lactic acid**, ethanol/acetic acid, and carbon dioxide.^[4]

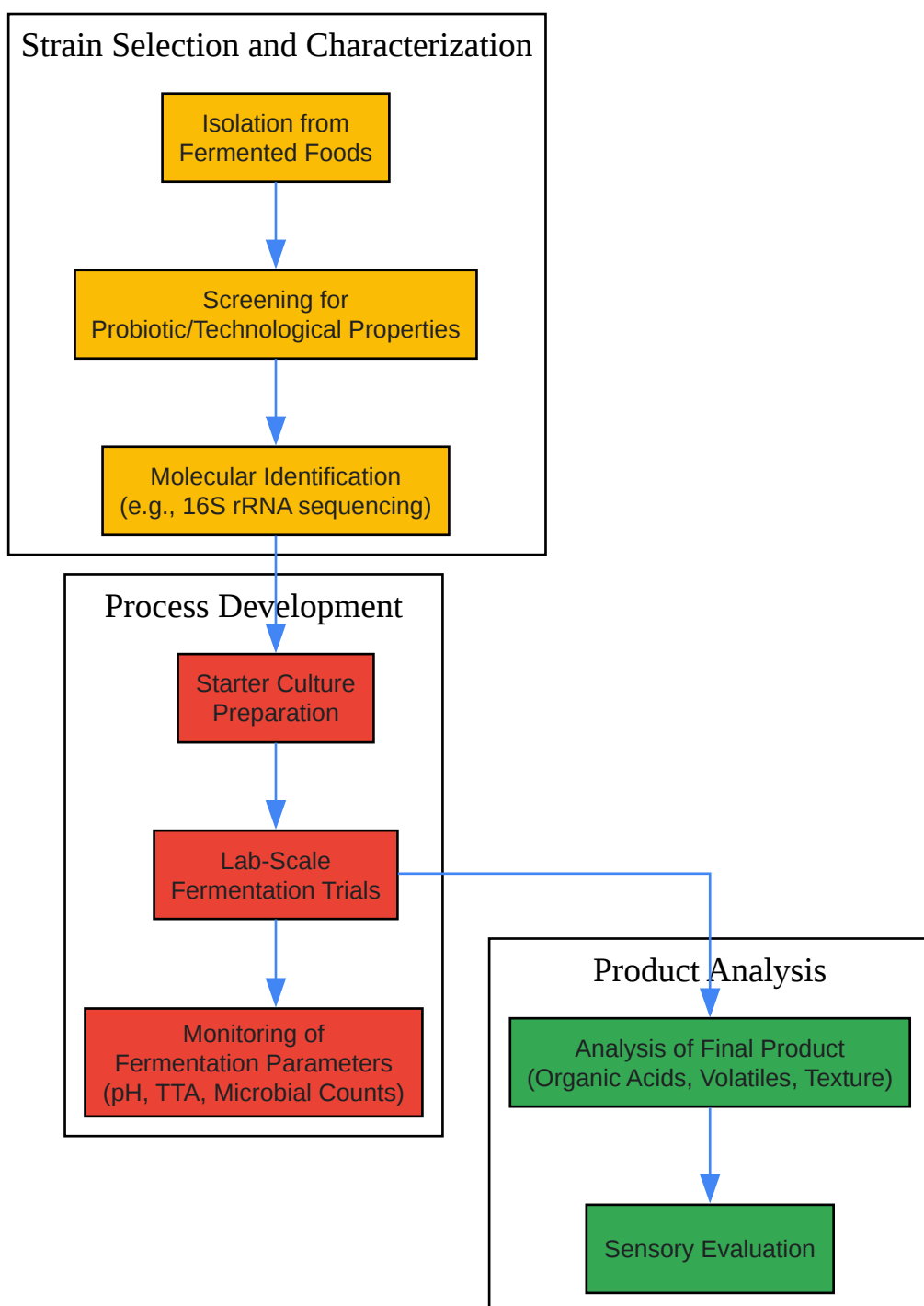


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Figure 1. Simplified metabolic pathway of glucose fermentation by LAB.

Experimental Workflow for LAB Application in Food Fermentation

The following diagram illustrates a typical workflow for selecting, characterizing, and applying LAB as starter cultures in food fermentation.



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- To cite this document: BenchChem. [Application Notes and Protocols: Lactic Acid Bacteria in Food Fermentation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7770667/docs#application-notes-and-protocols-lactic-acid-bacteria-in-food-fermentation\]](https://www.benchchem.com/product/b7770667/docs#application-notes-and-protocols-lactic-acid-bacteria-in-food-fermentation)

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